

Synergistic Potential of Broflanilide: A Comparative Guide to Pesticide Combinations

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Compound of Interest

Compound Name: *Broflanilide*

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Broflanilide, a novel meta-diamide insecticide, is distinguished by its unique mode of action, targeting the GABA-gated chloride channels in insects. This distinct mechanism, classified under IRAC Group 30, makes it a valuable tool in insecticide resistance management, as it shows no known cross-resistance with many existing insecticide classes.^[1] This guide provides a comparative analysis of the synergistic effects observed when **Broflanilide** is combined with other pesticides, supported by experimental data.

Synergistic Effects on Target Pests

Recent studies have demonstrated that combining **Broflanilide** with other insecticides can lead to a significant increase in efficacy against key agricultural pests. This synergistic action allows for potentially lower application rates, reducing both costs and environmental impact, while also mitigating the development of resistance.

Table 1: Synergistic Effects of Broflanilide with Other Insecticides on Lepidopteran Pests

| Target Pest | Combination Pesticide | Ratio (Broflanilide:Partner) | Co-Toxicity Coefficient (CTC) ¹ | Level of Synergism | Reference |
|---------------------------------------|-----------------------|------------------------------|--|----------------------------|---------------------|
| Fall Armyworm (Spodoptera frugiperda) | Metaflumizone | 1:1 | 149 | Synergistic | [2] |
| Fall Armyworm (Spodoptera frugiperda) | Tetraniliprole | 1:2 | 296 | Significant Synergism | [2] |
| Fall Armyworm (Spodoptera frugiperda) | Tetraniliprole | 1:5 | 429 | Very Significant Synergism | [2] |
| Black Cutworm (Agrotis ipsilon) | Chlorantraniliprole | 7:40 | 280.48 | Significant Synergism | [3] |

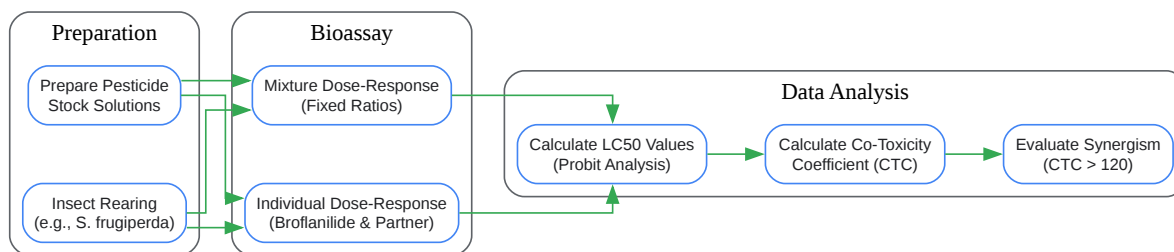
¹A Co-Toxicity Coefficient (CTC) value greater than 120 indicates a synergistic effect.[\[4\]](#)

Experimental Protocol: Diet Incorporation Bioassay for Synergism in Lepidopteran Pests

The synergistic effects detailed in Table 1 were determined using a diet incorporation bioassay.[\[5\]](#)[\[6\]](#)

- **Insect Rearing:** Larvae of the target pest (Spodoptera frugiperda or Agrotis ipsilon) are reared on an artificial diet under controlled laboratory conditions (e.g., 25 ± 1°C, 75 ± 5% relative humidity, 16:8 h light:dark photoperiod). Third-instar larvae are typically used for the bioassays.
- **Dose-Response Bioassays (Individual Pesticides):**

- A series of concentrations for **Broflanilide** and the partner insecticide are prepared.
- Each concentration is incorporated into the artificial diet.
- A set number of larvae (e.g., 24-30) are introduced to the treated diet for each concentration.
- Mortality is assessed after a defined period (e.g., 48 or 72 hours).
- The median lethal concentration (LC₅₀) for each individual insecticide is calculated using probit analysis.
- Dose-Response Bioassays (Pesticide Mixtures):
 - The insecticides are mixed at specific ratios (e.g., 1:1, 1:2, 1:5).
 - A series of concentrations of the mixture is prepared and incorporated into the artificial diet.
 - The same bioassay procedure as for individual pesticides is followed to determine the LC₅₀ of the mixture.
- Calculation of Co-Toxicity Coefficient (CTC):
 - The CTC is calculated using the following formula^[4]:
 - Toxicity Index (TI) of **Broflanilide** = 100
 - TI of Partner Pesticide = (LC₅₀ of **Broflanilide** / LC₅₀ of Partner Pesticide) x 100
 - Theoretical TI of Mixture = (TI of **Broflanilide** x % of **Broflanilide** in mixture) + (TI of Partner Pesticide x % of Partner Pesticide in mixture)
 - Actual TI of Mixture = (LC₅₀ of **Broflanilide** / LC₅₀ of Mixture) x 100
 - CTC = (Actual TI of Mixture / Theoretical TI of Mixture) x 100



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Experimental workflow for determining pesticide synergism.

Synergistic Effects on Non-Target Organisms

While pesticide combinations can enhance efficacy against target pests, it is crucial to evaluate their potential impact on non-target organisms, such as pollinators. A recent study investigated the combined toxicity of **Broflanilide** and the fungicide Myclobutanil on honeybees (*Apis mellifera*).

Table 2: Synergistic Toxicity of Broflanilide and Myclobutanil on Honeybees

| Non-Target Organism | Combination Pesticide | Observation | Level of Interaction | Reference |
|------------------------------------|-----------------------|---------------------------------|----------------------|-----------|
| Honeybee (<i>Apis mellifera</i>) | Myclobutanil | Pronounced synergistic toxicity | Synergistic | [7] |

Experimental Protocol: Acute Contact Toxicity in Honeybees

The assessment of combined toxicity on honeybees involved acute contact toxicity tests.

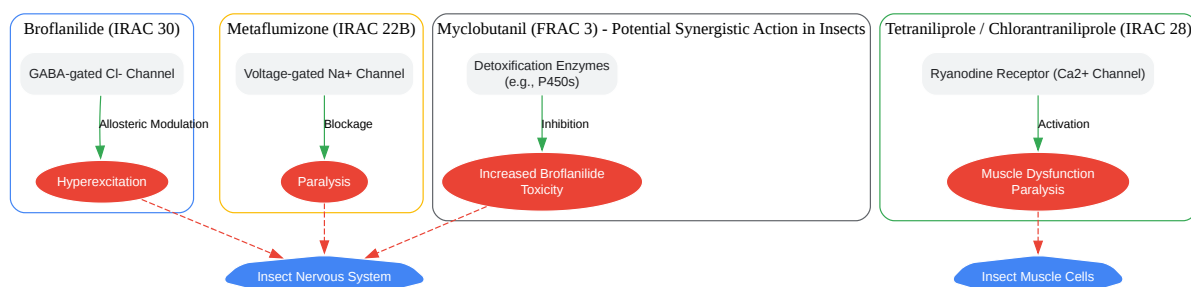
- Honeybee Collection: Adult worker honeybees are collected from healthy, queen-right colonies.
- Dose-Response Bioassays (Individual Pesticides):
 - A range of concentrations for both **Broflanilide** and Myclobutanil are prepared in a suitable solvent (e.g., acetone).
 - A small volume (e.g., 1 μ L) of each concentration is topically applied to the dorsal thorax of individual bees.
 - Control bees are treated with the solvent only.
 - Bees are kept in cages with access to a sucrose solution.
 - Mortality is recorded at specified time points (e.g., 24, 48, 72, and 96 hours).
 - The median lethal concentration (LC₅₀) is determined for each pesticide.
- Dose-Response Bioassays (Pesticide Mixture):
 - The pesticides are mixed, and a series of concentrations of the mixture is prepared.
 - The same topical application and observation protocol is followed to determine the LC₅₀ of the mixture.
- Synergism Assessment: The interaction between the two pesticides is evaluated by comparing the observed toxicity of the mixture to the expected toxicity based on the individual toxicities of **Broflanilide** and Myclobutanil.

Mechanisms of Action and Potential for Synergy

The synergistic effects observed with **Broflanilide** combinations can be attributed to the distinct modes of action of the partner pesticides, which target different physiological pathways in the insect.

- **Broflanilide** (IRAC Group 30): Acts as an allosteric modulator of GABA-gated chloride channels, leading to hyperexcitation of the insect's nervous system.[2]

- Metaflumizone (IRAC Group 22B): A semicarbazone insecticide that blocks voltage-dependent sodium channels in the nervous system, causing paralysis.[8][9]
- Tetraniliprole & Chlorantraniliprole (IRAC Group 28): These are diamide insecticides that act on ryanodine receptors, leading to the uncontrolled release of calcium and subsequent muscle paralysis.[10][11]
- Myclobutanil (FRAC Group 3): A fungicide that inhibits the biosynthesis of ergosterol, a crucial component of fungal cell membranes.[12][13] While its synergistic mechanism with an insecticide in an insect is not fully elucidated, it may involve the inhibition of detoxification enzymes like cytochrome P450s.



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*Modes of action for **Broflanilide** and its synergistic partners.*

Conclusion

The available data strongly suggest that **Broflanilide**, when used in combination with other carefully selected pesticides, can exhibit significant synergistic effects. This approach offers a promising strategy for enhancing pest control efficacy and managing insecticide resistance. However, the potential for increased toxicity to non-target organisms, as demonstrated with

honeybees, necessitates thorough risk assessments for any new combination. Further research into the precise mechanisms of synergy will be invaluable for the development of more effective and sustainable pest management programs.

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